

# 3-Methyl-2-butanol CAS number and IUPAC name

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## Compound of Interest

Compound Name: 3-Methyl-2-butanol

Cat. No.: B147160

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## An In-depth Technical Guide to 3-Methyl-2-butanol

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a comprehensive overview of **3-Methyl-2-butanol**, detailing its chemical identity, physical properties, and a relevant experimental protocol.

## Chemical Identity

- IUPAC Name: 3-methylbutan-2-ol[1][2]
- CAS Number: 598-75-4[3][4]
- Synonyms: sec-Isoamyl alcohol, Isopropyl methyl carbinol, 1,2-dimethylpropanol[1][5]

## Physicochemical Data

The following table summarizes the key quantitative properties of **3-Methyl-2-butanol**, facilitating easy reference and comparison.

| Property                 | Value                                    | Citations                               |
|--------------------------|--|---|
| Molecular Formula        | C5H12O                                   | <a href="#">[1]</a> <a href="#">[6]</a> |
| Molecular Weight         | 88.15 g/mol                              | <a href="#">[3]</a>                     |
| Boiling Point            | 112-114 °C                               |   |
| Density                  | 0.818 g/mL at 25 °C                      |   |
| Refractive Index         | n20/D 1.409                              |   |
| Flash Point              | 26-34 °C (closed cup)                    | <a href="#">[2]</a>                     |
| Solubility in Water      | Slightly soluble (2.8 g/100 mL at 30 °C) |   |
| Vapor Pressure           | 3 hPa at 20 °C                           | <a href="#">[2]</a>                     |
| Autoignition Temperature | 347 °C                                   | <a href="#">[4]</a>                     |
| Explosive Limits         | 1.2 - 10.5 % (V)                         | <a href="#">[2]</a>                     |

## Experimental Protocol: Fischer Esterification

The following is a representative protocol for an acid-catalyzed esterification, a common reaction in organic synthesis and relevant to drug development research. This specific example details the synthesis of an ester from an alcohol and a carboxylic acid, a reaction type for which **3-Methyl-2-butanol** could be a substrate.

Objective: To synthesize an ester via Fischer esterification.

Materials:

- Alcohol (e.g., **3-Methyl-2-butanol**)
- Carboxylic acid (e.g., Acetic acid)
- Concentrated sulfuric acid (catalyst)
- 5% aqueous sodium bicarbonate solution

- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Distilled water
- Round-bottom flask
- Reflux condenser
- Heating mantle or sand bath
- Separatory funnel
- Erlenmeyer flask
- Distillation apparatus

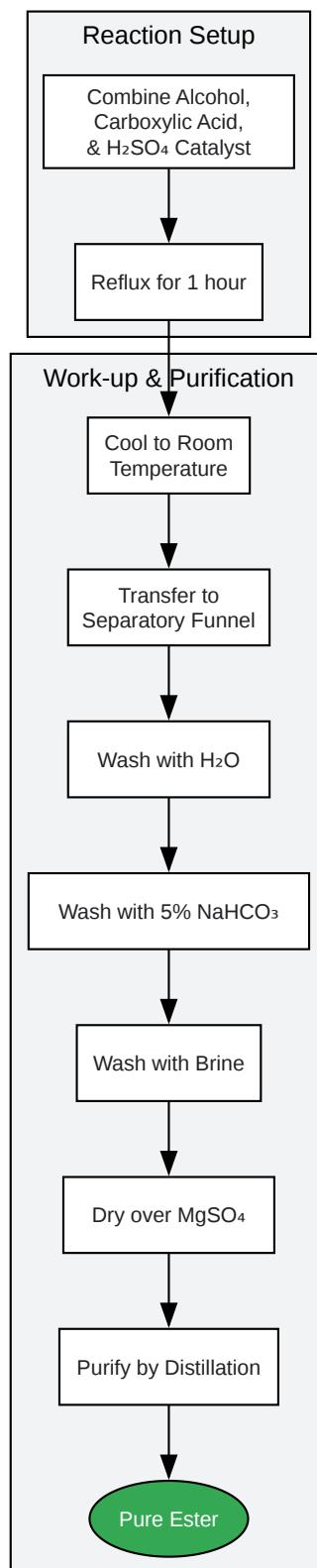
**Procedure:**

- Reaction Setup: In a round-bottom flask, combine the alcohol and a slight excess of the carboxylic acid. Carefully add a catalytic amount of concentrated sulfuric acid.[\[7\]](#) Add boiling chips to ensure smooth boiling.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to a gentle boil using a heating mantle. Allow the reaction to reflux for approximately one hour.[\[7\]](#)[\[8\]](#)
- Work-up: After cooling to room temperature, transfer the reaction mixture to a separatory funnel.[\[7\]](#)[\[8\]](#)
- Washing:
  - Add distilled water to the separatory funnel, shake gently, and allow the layers to separate. Remove and discard the lower aqueous layer.[\[7\]](#)[\[8\]](#)
  - To neutralize any remaining acid, wash the organic layer with a 5% aqueous sodium bicarbonate solution. Vent the separatory funnel frequently as carbon dioxide gas will be evolved.[\[8\]](#) Separate and discard the aqueous layer. Repeat this washing step.

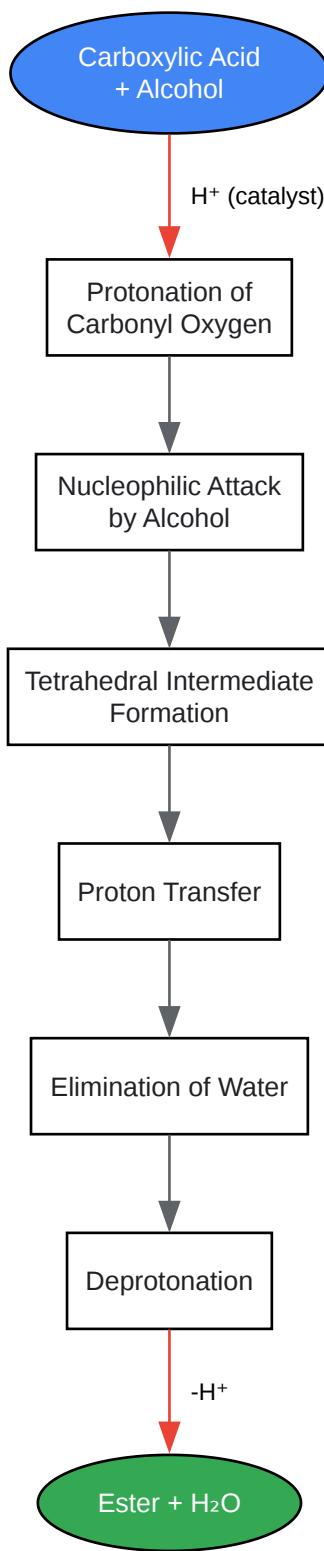
- Wash the organic layer with a saturated sodium chloride solution (brine) to help remove dissolved water.[8]
- Drying: Transfer the organic layer to an Erlenmeyer flask and dry it over anhydrous magnesium sulfate.[8]
- Purification: Filter the drying agent and purify the resulting ester by simple distillation, collecting the fraction that boils at the expected temperature range for the target ester.[8]

## Visualizing Chemical Processes

Diagrams are crucial for understanding the relationships and workflows in chemical experiments and pathways.

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Caption: Workflow for Fischer Esterification.



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Caption: Mechanism of Fischer Esterification.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)